

Clofilium tosylate in vitro IC50 HL-60 cell viability

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Clofilium Tosylate

CAS No.: 92953-10-1

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IC₅₀ Data for Clofilium Tosylate on HL-60 Cells

The following table summarizes the quantitative data on the inhibition of HL-60 cell viability by **Clofilium tosylate**, which exhibits a clear time-dependent effect [1].

Incubation Duration	IC ₅₀ Value
24 hours	6.3 µM [1]
48 hours	3.4 µM [1]
72 hours	2.4 µM [1]

Experimental Protocol & Key Findings

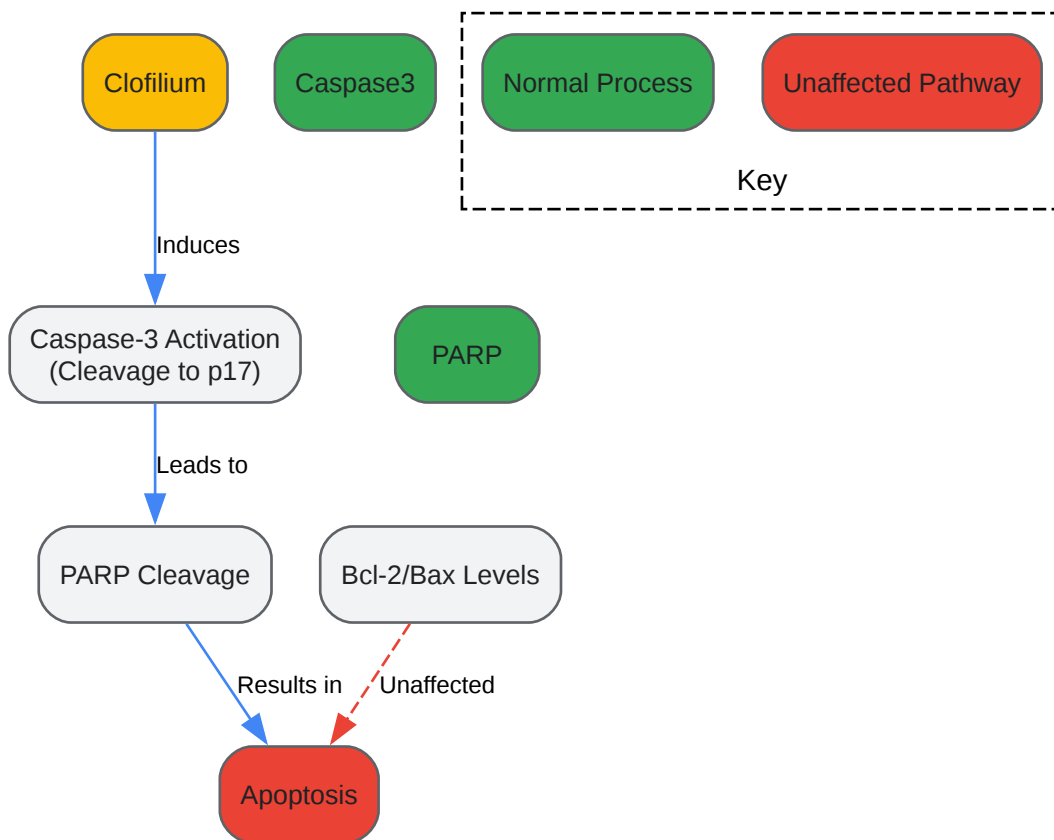
The data in the table above was generated using the following methodology, which you can use as a reference for your own experimental design.

- Cell Line:** Human promyelocytic leukemia (HL-60) cells [1] [2].
- Cell Viability Assay:** Cells were treated with a concentration range of **0–20 µM Clofilium** for 24, 48, and 72 hours. Viability and proliferation were inhibited in a **concentration- and time-dependent**

manner [1].

- **Mechanism of Action:** The study established that Clofilium induces **apoptosis** in HL-60 cells. Key mechanistic findings include [2]:
 - **Activation of Caspase-3:** Treatment with 10 μ M Clofilium for 12 hours induced the proteolytic cleavage of inactive procaspase-3 (p34) into its active form (p17) [1].
 - **Cleavage of PARP:** The activation of caspase-3 led to the subsequent cleavage of its substrate, PARP, a hallmark of apoptosis [1] [2].
 - **Bcl-2 Protein Family:** The induction of apoptosis was found to be independent of the Bcl-2 pathway, as no significant changes in the expression levels of Bcl-2 or Bax proteins were observed [1] [2].

The relationship between **Clofilium tosylate** treatment and the key events in HL-60 cell apoptosis can be visualized as follows:



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Clofilium induces apoptosis via caspase-3 activation, independent of Bcl-2.

Interpretation for Research Applications

The data indicates that **Clofilium tosylate** is a potent anti-leukemic agent against HL-60 cells. The decreasing IC₅₀ over time suggests that longer exposure enhances its cytotoxic effect. The defined mechanism involving caspase-3 activation provides a clear biomarker (e.g., cleaved PARP) for confirming compound activity in your experiments.

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References

1. | Potassium Channel | CAS 92953-10-1 | Buy... Clofilium tosylate [invivochem.com]
2. Clofilium, a potassium channel blocker, induces apoptosis ... [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Clofilium tosylate in vitro IC₅₀ HL-60 cell viability]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b524017#clofilium-tosylate-in-vitro-ic50-hl-60-cell-viability>]

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